early studies on N-(1-Chloroethenyl)-2,4-dimethylaniline

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Compound of Interest

Compound Name:	*N-(1-Chloroethenyl)-2,4-dimethylaniline*
CAS No.:	*88046-74-6*
Cat. No.:	*B15432225*

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An In-depth Technical Guide to the Postulated Chemistry of **N-(1-Chloroethenyl)-2,4-dimethylaniline**

Abstract

This technical guide provides a comprehensive, deductive analysis of the synthesis, properties, and reactivity of the novel compound **N-(1-Chloroethenyl)-2,4-dimethylaniline**. In the absence of direct empirical studies on this specific molecule, this document leverages established principles of organic chemistry and draws parallels from early studies on analogous structures, including substituted anilines, vinyl halides, and enamines. We propose plausible synthetic pathways, predict key physicochemical and spectroscopic characteristics, and explore the anticipated reactivity of its chloro-enamine functional group. This guide is intended to serve as a foundational resource for researchers, scientists, and drug development professionals interested in the potential applications of this and related compounds in synthetic chemistry.

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Introduction: Unveiling a Hypothetical Synthetic Building Block

N-(1-Chloroethenyl)-2,4-dimethylaniline is a substituted aromatic amine featuring a chloro-enamine moiety. While the parent compound, 2,4-dimethylaniline, is a well-documented industrial chemical and synthetic precursor[1], and the chemistry of vinyl halides and enamines is extensively studied[2][3][4], a thorough review of the scientific literature reveals a conspicuous absence of dedicated studies on **N-(1-Chloroethenyl)-2,4-dimethylaniline**. The existence of a structurally similar compound, 4-Chloro-N-(1-chloroethenyl)aniline, is noted in chemical databases, lending credence to the feasibility of this class of molecules[5].

This guide, therefore, embarks on a deductive exploration of the chemistry of **N-(1-Chloroethenyl)-2,4-dimethylaniline**. By applying fundamental principles of organic synthesis and reaction mechanisms, we aim to construct a scientifically rigorous and logical framework that anticipates its behavior and potential utility. This document is structured to provide a theoretical yet practical foundation for researchers who may consider the synthesis and application of this and related chloro-enamines.

Proposed Synthetic Pathways

The synthesis of **N-(1-Chloroethenyl)-2,4-dimethylaniline** can be approached through several plausible routes, primarily centered around the formation of the enamine bond between 2,4-dimethylaniline and a suitable two-carbon electrophile.

Pathway A: Condensation with a Chloroacetaldehyde Equivalent

A primary route to enamines involves the condensation of an amine with a carbonyl compound[3][6]. In this case, the reaction of 2,4-dimethylaniline with chloroacetaldehyde would be the most direct approach. Due to the inherent instability and reactivity of chloroacetaldehyde[7], its more stable dimethyl acetal is a preferable starting material[8][9].

Reaction Scheme:

$$(CH_3)_2C_6H_3NH_2 + ClCH_2CH(OCH_3)_2 \rightarrow (CH_3)_2C_6H_3N{=}CHCH_2Cl + 2CH_3OH$$

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$(CH_3)_2C_6H_3N=CHCH_2Cl + Base \rightarrow (CH_3)_2C_6H_3NHCH=CHCl$

The reaction would likely proceed through the initial formation of an imine, followed by a base-mediated elimination to yield the target chloro-enamine.

Detailed Experimental Protocol (Hypothetical):

- Reaction Setup: To a solution of 2,4-dimethylaniline (1.0 eq.) in an aprotic solvent such as toluene or dichloromethane in a round-bottom flask equipped with a Dean-Stark apparatus, add chloroacetaldehyde dimethyl acetal (1.1 eq.).
- Catalysis: Add a catalytic amount of a mild acid (e.g., p-toluenesulfonic acid, 0.05 eq.) to facilitate the initial imine formation.
- Reaction Execution: Heat the mixture to reflux, allowing for the azeotropic removal of methanol. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Isomerization: Once the imine formation is complete, cool the reaction mixture and add a non-nucleophilic base (e.g., triethylamine or DBU) to promote the elimination of HCl and formation of the enamine.
- Work-up and Purification: Upon completion, quench the reaction with water, separate the organic layer, and wash sequentially with brine. Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

Pathway B: N-Vinylation with a Dichloroalkene

An alternative approach involves the N-vinylation of 2,4-dimethylaniline using a suitable vinylating agent, such as 1,1-dichloroethylene[10]. This reaction would likely require a catalyst to facilitate the nucleophilic attack of the aniline on the electron-deficient alkene.

Reaction Scheme:

$(CH_3)_2C_6H_3NH_2 + CH_2=CCl_2 \text{ --(Catalyst)--> } (CH_3)_2C_6H_3NHCH=CHCl + HCl$

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Predicted Physicochemical and Spectroscopic Properties

The anticipated properties of **N-(1-Chloroethenyl)-2,4-dimethylaniline** are extrapolated from the known data for 2,4-dimethylaniline and general characteristics of vinyl halides and enamines.

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Property	Predicted Value/Characteristic	Rationale
Molecular Formula	$C_{10}H_{12}ClN$	Based on the constituent atoms.
Molecular Weight	181.66 g/mol	Sum of atomic weights.
Appearance	Likely a pale yellow to brown oil or low-melting solid	Similar to many substituted anilines[1].
Boiling Point	Estimated >200 °C	Higher than 2,4-dimethylaniline due to increased molecular weight.
Solubility	Soluble in common organic solvents (e.g., ethers, chlorinated solvents, aromatic hydrocarbons); Insoluble in water.	Typical for N-substituted anilines.
^{1}H NMR	Aromatic protons (δ 6.8-7.2 ppm), vinyl protons (δ 5.0-6.5 ppm, showing coupling), methyl protons (δ 2.1-2.4 ppm, singlets), and an N-H proton (broad singlet).	Based on typical chemical shifts for similar functional groups.
^{13}C NMR	Aromatic carbons (δ 115-145 ppm), vinyl carbons (δ 100-130 ppm), and methyl carbons (δ 17-21 ppm).	Extrapolated from known spectra of substituted anilines and vinyl compounds.
IR Spectroscopy	N-H stretch (~3400 cm^{-1}), C=C stretch (~1640 cm^{-1}), C-N stretch (~1300 cm^{-1}), and C-Cl stretch (~700-800 cm^{-1}).	Characteristic vibrational frequencies for the functional groups present.
Mass Spectrometry	Molecular ion peak (M^+) at m/z 181, with a characteristic M+2 peak at m/z 183 (approx. 1/3	Isotopic distribution of chlorine is a key diagnostic feature.

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intensity) due to the ^{37}Cl isotope.

Predicted Reactivity and Mechanistic Insights

The reactivity of **N-(1-Chloroethenyl)-2,4-dimethylaniline** is expected to be dominated by the chloro-enamine functionality, which combines the characteristics of an enamine and a vinyl halide.

Nucleophilic Character of the β-Carbon

Similar to other enamines, the nitrogen atom's lone pair can delocalize into the double bond, making the β-carbon nucleophilic[3][11]. This would allow the compound to react with various electrophiles.

DOT Diagram: Resonance and Nucleophilicity

Caption: Resonance delocalization in the chloro-enamine.

This nucleophilicity suggests potential for reactions such as alkylation and acylation at the β-carbon.

Hydrolysis

Enamines are susceptible to hydrolysis in the presence of aqueous acid, which would revert **N-(1-Chloroethenyl)-2,4-dimethylaniline** back to 2,4-dimethylaniline and chloroacetaldehyde[6][11].

DOT Diagram: Hydrolysis Mechanism

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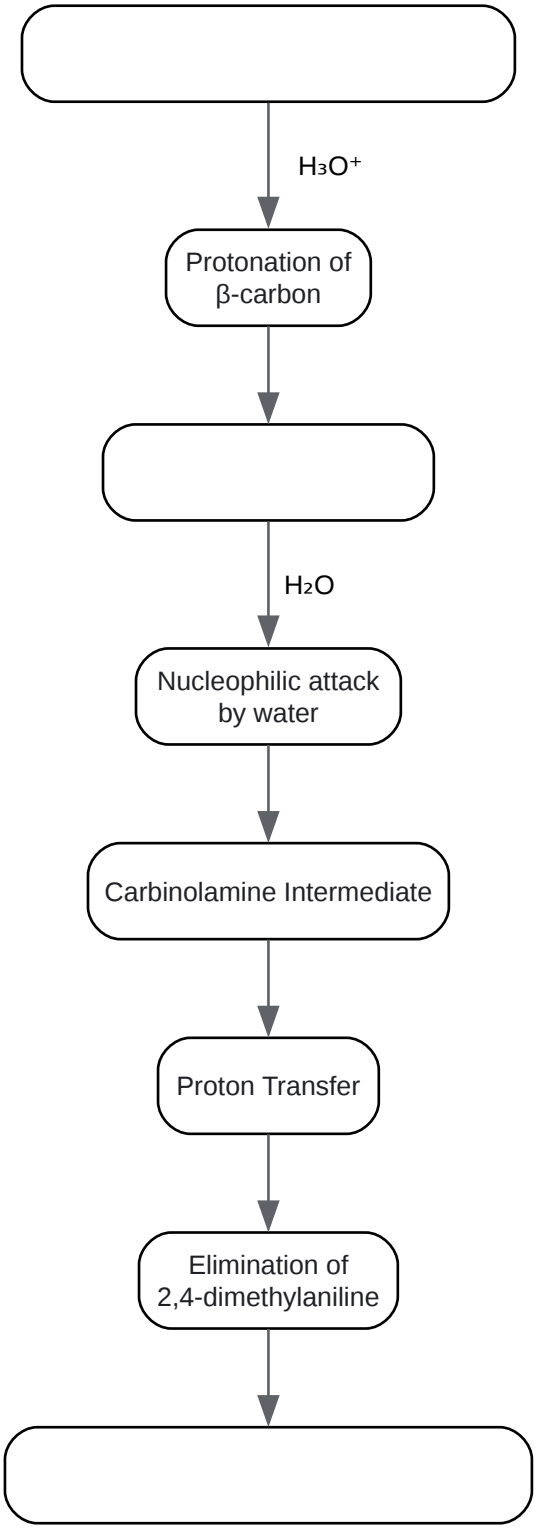

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Caption: Proposed mechanism for the acid-catalyzed hydrolysis.

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Reactions at the Vinyl Halide Moiety

While vinyl halides are generally unreactive towards nucleophilic substitution[2][12], they can participate in cross-coupling reactions (e.g., Suzuki, Heck, Stille)[13]. This opens up possibilities for further functionalization at the chloro-substituted carbon.

Potential Applications in Organic Synthesis

Given its predicted reactivity, **N-(1-Chloroethenyl)-2,4-dimethylaniline** could serve as a versatile intermediate in organic synthesis.

- Synthesis of Heterocycles: As a bifunctional molecule, it could be a precursor to various nitrogen-containing heterocycles, such as indoles or quinolines, through intramolecular cyclization reactions.
- Functionalized Anilines: The chloro-enamine moiety could be a handle for introducing various substituents onto the aniline backbone through a sequence of reactions at the β-carbon and the vinyl chloride.

Conclusion

While direct experimental data for **N-(1-Chloroethenyl)-2,4-dimethylaniline** remains elusive, a deductive analysis based on the established chemistry of its constituent functional groups provides a robust framework for predicting its synthesis, properties, and reactivity. The proposed synthetic routes are grounded in well-known organic transformations, and the predicted reactivity highlights its potential as a versatile synthetic intermediate. This in-depth technical guide is intended to stimulate further research and experimental validation of the chemistry of this and related chloro-enamines, potentially unlocking new avenues in synthetic organic chemistry.

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